

Application Note: Preparation of UNC2250 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC2250

Cat. No.: B611993

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Audience: Researchers, scientists, and drug development professionals.

Introduction

UNC2250 is a potent and highly selective small molecule inhibitor of Mer receptor tyrosine kinase (MerTK) with an IC₅₀ of 1.7 nM.^{[1][2][3]} It demonstrates significant selectivity over other TAM family kinases, Axl and Tyro3.^{[1][2][3]} MerTK is a proto-oncogene that is aberrantly expressed in various malignancies, playing a crucial role in promoting cell proliferation, survival, and resistance to apoptosis.^{[4][5]} **UNC2250** effectively inhibits MerTK phosphorylation and its downstream signaling pathways, such as PI3K/AKT and p38, leading to reduced colony formation and induction of apoptosis in cancer cells.^{[1][4][6]} Proper preparation of **UNC2250** stock solutions is critical for ensuring experimental reproducibility and accuracy. Dimethyl sulfoxide (DMSO) is the recommended solvent for **UNC2250**; however, careful handling is required due to its hygroscopic nature.^{[1][2][7]}

Quantitative Data Summary

The physicochemical properties and solubility of **UNC2250** are summarized below. Note that solubility can vary slightly between batches.

Parameter	Value	Reference
Molecular Weight	440.58 g/mol	[1][2]
Molecular Formula	C ₂₄ H ₃₆ N ₆ O ₂	[1][2]
CAS Number	1493694-70-4	[1][2]
Solubility in DMSO	2 mg/mL (4.53 mM) to ≥ 10 mg/mL (22.70 mM)	[1][2]
Appearance	Light yellow to yellow solid	[2]
Storage (Powder)	3 years at -20°C	[2]
Storage (Stock Solution)	1-2 years at -80°C; 1 year at -20°C	[1][2]

Note: The reported solubility in DMSO varies between suppliers. It is crucial to use fresh, anhydrous (low moisture) DMSO, as its hygroscopic nature can significantly reduce the solubility of **UNC2250**. [1][2][7]

Experimental Protocol: Preparing a 10 mM UNC2250 Stock Solution

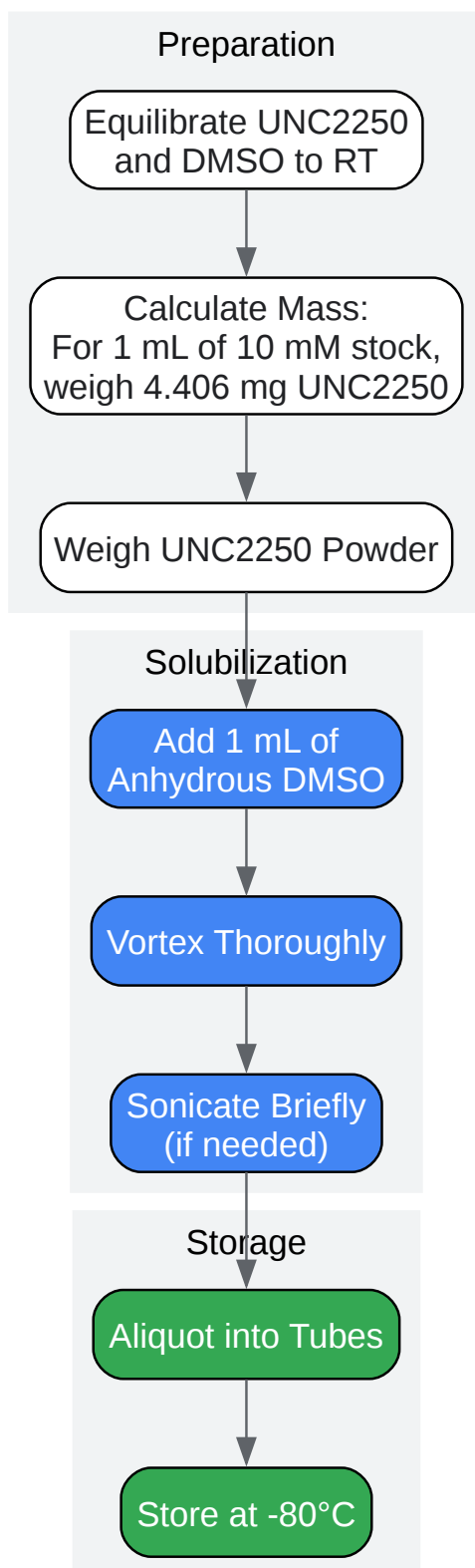
This protocol provides a detailed method for preparing a 10 mM stock solution of **UNC2250** in DMSO.

Materials

- **UNC2250** powder (CAS: 1493694-70-4)
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryogenic vials (polypropylene)
- Analytical balance
- Pipettes and sterile filter tips

- Vortex mixer
- Sonicator (optional)

Workflow Diagram



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Caption: Workflow for **UNC2250** stock solution preparation.

Procedure

- Preparation:
 - Allow the **UNC2250** powder vial and the sealed bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
 - Calculate the mass of **UNC2250** required. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 440.58 \text{ g/mol} \times 1000 \text{ mg/g} = 4.406 \text{ mg}$
- Weighing:
 - Carefully weigh the calculated amount of **UNC2250** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the tube containing the **UNC2250** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear.
 - If dissolution is slow or particulates are observed, briefly sonicate the tube in a water bath until the solution is clear.^[2]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes or cryogenic vials.^{[1][2]}
 - Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.

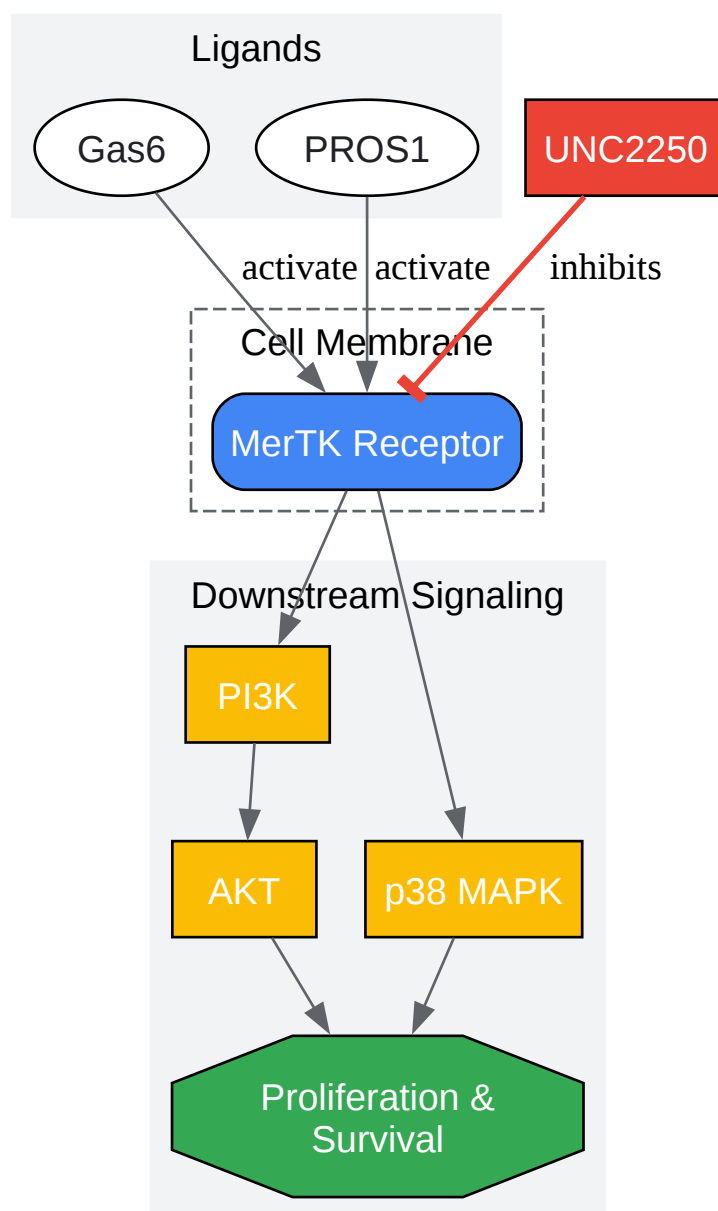
- Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[2\]](#)

Application Notes and Best Practices

- **DMSO Quality:** The use of fresh, high-purity, anhydrous DMSO is critical. DMSO is highly hygroscopic and readily absorbs atmospheric water, which can significantly decrease the solubility of compounds like **UNC2250** and may promote degradation over time.[\[1\]](#)[\[7\]](#)
- **Safety Precautions:** **UNC2250** is a bioactive compound. Standard laboratory safety practices, including wearing gloves, safety glasses, and a lab coat, should be followed. Handle DMSO with care, as it can facilitate the absorption of substances through the skin. All handling should be performed in a chemical fume hood.
- **Working Solutions:** Prepare fresh working solutions for experiments by diluting the frozen stock solution in the appropriate cell culture medium or assay buffer. Note that **UNC2250** is insoluble in water and ethanol.[\[1\]](#) Due to the potential for off-target effects, the final concentration of DMSO in cell-based assays should be kept low, typically below 0.1% (v/v).[\[8\]](#)
- **Stability:** Stock solutions of **UNC2250** in DMSO are stable for at least one year when stored at -80°C and aliquoted to prevent freeze-thaw cycles.[\[1\]](#)[\[2\]](#) If any precipitation is observed upon thawing, warm the solution to room temperature and vortex or sonicate to redissolve.

UNC2250 Signaling Pathway

UNC2250 exerts its biological effects by inhibiting the autophosphorylation of the MerTK receptor, thereby blocking downstream pro-survival and proliferative signaling cascades.



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Caption: UNC2250 inhibits the MerTK signaling pathway.

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- To cite this document: BenchChem. [Application Note: Preparation of UNC2250 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611993#preparing-unc2250-stock-solution-in-dmsol]

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